

# ReACp53 intraperitoneal injection protocol for xenograft models

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## Compound of Interest

Compound Name: ReACp53

Cat. No.: B1574287

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Application Note: **ReACp53** Intraperitoneal Injection Protocol for Xenograft Models

## Abstract & Mechanistic Rationale

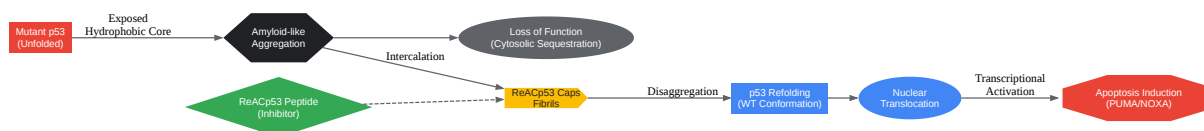
**ReACp53** is a rationally designed, cell-penetrating peptide inhibitor of p53 amyloid aggregation.<sup>[1][2][3][4][5][6][7][8][9]</sup> In approximately 50% of human cancers, TP53 is mutated. A significant fraction of these mutations (structural mutants) destabilize the DNA-binding domain, exposing an adhesive segment (residues 252–258) that drives the formation of prion-like amyloid aggregates. These aggregates sequester not only the mutant p53 but also wild-type p53 (dominant-negative effect) and p63/p73, stripping the cell of tumor-suppressive transcriptional activity.

Mechanism of Action: **ReACp53** consists of the p53 amyloid-adhesive sequence (residues 252–258) fused to a poly-arginine cell-penetrating tag. It intercalates into the growing amyloid fibril, capping it and preventing further aggregation. This allows the endogenous p53 to refold into its wild-type conformation, translocate to the nucleus, and induce apoptosis.

Why Intraperitoneal (IP)? In high-grade serous ovarian carcinoma (HGSOC) and other abdominal metastatic models, IP administration provides high local bioavailability, mimicking clinical routes for peritoneal malignancies.

## Mechanism of Action Visualization

The following diagram illustrates the molecular rescue of p53 function by **ReACp53**.



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Figure 1: **ReACp53** mechanism. The peptide targets the aggregation-prone interface, shifting p53 from an inactive amyloid state to an active nuclear transcription factor.

## Pre-Experimental Planning

### Reagent Preparation & Solubility

**ReACp53** is a cationic peptide. While the poly-arginine tail aids aqueous solubility, the "amyloid" core is hydrophobic. Improper handling can cause the peptide to aggregate in the vial before injection, rendering it inactive.

Parameter	Specification
Molecular Weight	~2617.13 Da
Sequence	RRRRRRRRRR-PILTRITL (Poly-Arg + p53 252-258)
Storage	Lyophilized powder at -20°C (desiccated). Stock solutions at -80°C.
Solubility (Stock)	Water or PBS (up to 50 mg/mL). Note: If precipitation occurs, use 5% DMSO.
Vehicle (In Vivo)	PBS (Phosphate Buffered Saline) is the standard vehicle. Alternative for high conc: 5% DMSO + 20% SBE-β-CD in Saline.

## Dose Calculation

The standard efficacious dose established in literature (Soragni et al., 2016) is 15 mg/kg.

- Mouse Weight: Average 25 g (0.025 kg).
- Dose:  $15 \text{ mg/kg} \times 0.025 \text{ kg} = 0.375 \text{ mg}$  per mouse.
- Injection Volume: Standard IP volume is 100–200  $\mu\text{L}$ . We recommend 200  $\mu\text{L}$  to ensure diffusion.
- Working Concentration:  $0.375 \text{ mg} / 0.2 \text{ mL} = 1.875 \text{ mg/mL}$ .

## Detailed Protocol: Intraperitoneal Injection

### Step 1: Stock Solution Preparation

- Bring lyophilized **ReACp53** to room temperature in a desiccator.
- Dissolve peptide in sterile, endotoxin-free water or PBS to create a 10 mg/mL stock.
- Critical: Vortex immediately. If the solution appears cloudy, sonicate for 10–20 seconds.

- Aliquot into single-use vials (avoid freeze-thaw cycles) and store at -80°C.

## Step 2: Working Solution (Day of Injection)

- Thaw one aliquot of stock solution.
- Dilute to 1.875 mg/mL using sterile PBS.
  - Example (for 10 mice): Need 2.0 mL total + 20% overage = 2.4 mL.
  - Calculation:  $(2.4 \text{ mL} \times 1.875 \text{ mg/mL}) = 4.5 \text{ mg ReACp53}$ .
  - Mix 450  $\mu\text{L}$  of 10 mg/mL Stock + 1950  $\mu\text{L}$  PBS.
- Keep on ice until injection.

## Step 3: Animal Handling & Injection

- Restraint: Secure the mouse using the scruff method, exposing the abdomen. Tilt the head downward slightly so abdominal organs shift cranially, reducing the risk of organ puncture.
- Site Selection: Lower right or left quadrant of the abdomen.
- Sanitization: Wipe the injection site with 70% ethanol.
- Injection:
  - Use a 25G or 27G needle.
  - Insert needle at a 30° angle, bevel up.
  - Aspirate slightly to ensure no blood or urine (bladder puncture) is drawn.
  - Inject 200  $\mu\text{L}$  slowly.
- Post-Injection: Monitor for 5 minutes for signs of distress.

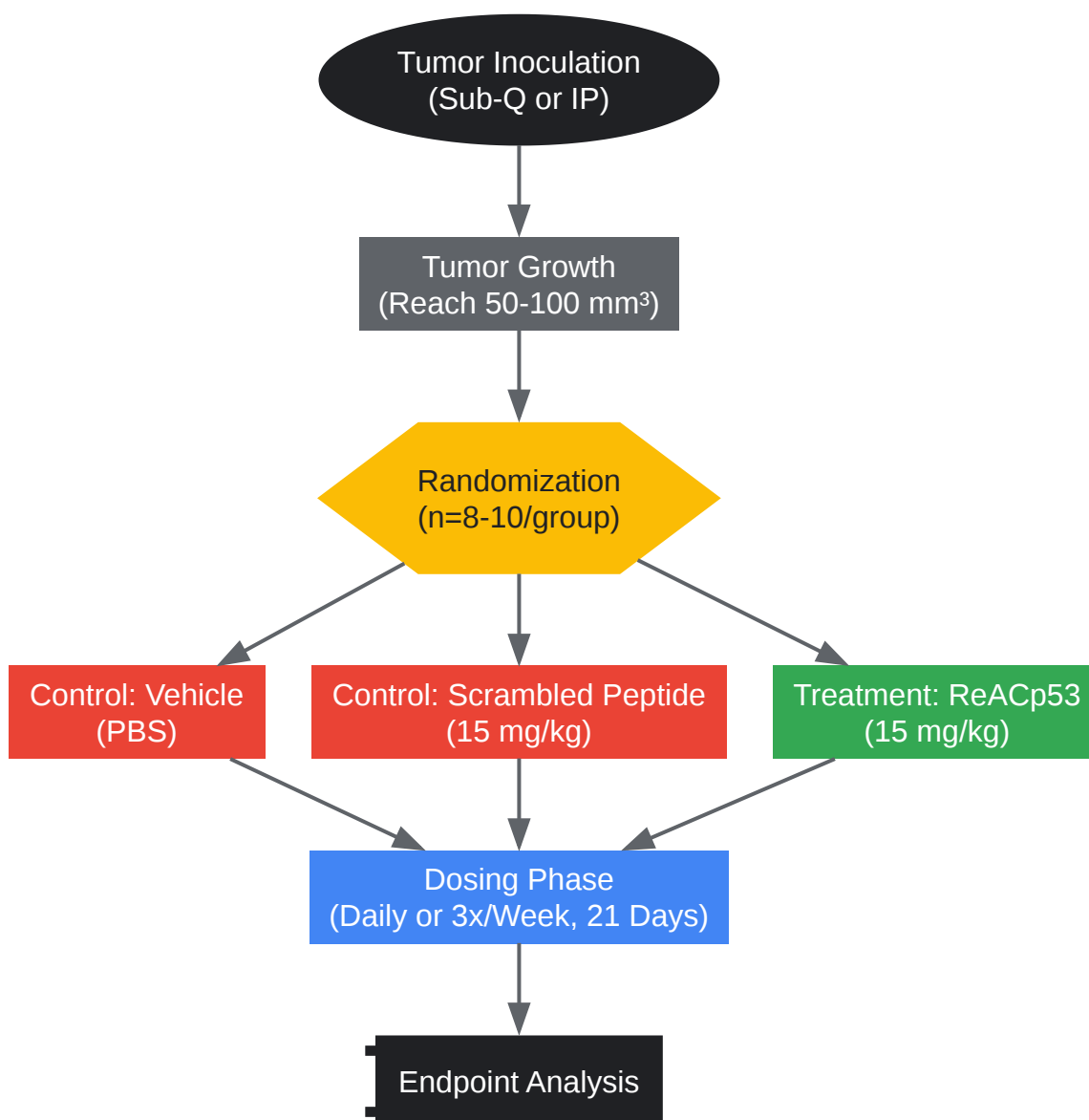
## Step 4: Dosing Schedule

- Frequency: Daily (7 days/week) or 3x/week (e.g., Mon/Wed/Fri).

- Recommendation: Start with Daily for the first week to induce rapid tumor regression, then switch to 3x/week for maintenance if toxicity is a concern (though **ReACp53** is generally well-tolerated).
- Duration: 3 weeks typical for xenograft studies.

## Experimental Workflow & Validation

The following flowchart outlines the critical path for a **ReACp53** in vivo study.



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Figure 2: Experimental workflow. Note the inclusion of a Scrambled Peptide control to rule out non-specific cationic toxicity.

## Validation Biomarkers (Self-Validating System)

To prove the observed effect is due to p53 rescue and not off-target toxicity, you must assess the following endpoints:

Endpoint	Method	Expected Result (ReACp53 Group)
Tumor Burden	Caliper/Bioluminescence	Significant reduction in volume/flux vs. Vehicle.
p53 Localization	IHC / IF	Nuclear accumulation (Untreated mutant p53 is often cytosolic or punctate).
Proliferation	Ki67 Staining	Significant decrease (% positive nuclei).[5]
Apoptosis	Cleaved Caspase-3	Significant increase.
Target Genes	RT-qPCR	Upregulation of p21, PUMA, NOXA.

## Troubleshooting & Safety

- **Peptide Precipitation:** If the peptide precipitates in PBS, add 5-10% DMSO to the stock before diluting with PBS. Ensure the final DMSO concentration in the animal is <5% (ideally <1%).
- **Toxicity:** **ReACp53** is generally non-toxic to WT p53 tissues because the aggregation target is absent. However, high doses of poly-arginine peptides can cause mast cell degranulation (redness/swelling). If observed, pretreat with antihistamines or slow the injection rate.
- **Control Selection:** Always use a Scrambled Sequence peptide (same amino acid composition, different order) rather than just Vehicle. This controls for the metabolic load of the peptide and the cationic charge effects.

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